

Application Notes and Protocols: FK866 and Cisplatin Combination Therapy

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Compound of Interest

Compound Name: FK866;Apo866

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Authored by a Senior Application Scientist

Abstract

This document provides a comprehensive guide for researchers investigating the combination therapy of FK866, a potent nicotinamide phosphoribosyltransferase (NAMPT) inhibitor, and cisplatin, a cornerstone chemotherapeutic agent. We delve into the synergistic anti-cancer potential of this combination, grounded in the distinct yet complementary mechanisms of action of each compound. This guide offers detailed, field-proven protocols for in vitro and in vivo studies, designed to enable robust evaluation of this therapeutic strategy. From initial cell viability and synergy assessment to advanced in vivo xenograft models, we provide not only step-by-step instructions but also the scientific rationale behind critical experimental choices, ensuring methodological integrity and reproducibility.

Scientific Rationale for Combination Therapy

Cancer cells exhibit a heightened metabolic rate to fuel their rapid proliferation and survival, making them particularly dependent on key metabolic pathways.^[1] One such critical pathway

is the salvage pathway for nicotinamide adenine dinucleotide (NAD⁺) synthesis, where NAMPT is the rate-limiting enzyme.[2] NAD⁺ is an essential coenzyme for a multitude of cellular processes, including energy metabolism, DNA repair, and cell signaling.[2]

FK866, a highly specific, non-competitive inhibitor of NAMPT, effectively depletes intracellular NAD⁺ pools.[2][3] This NAD⁺ depletion leads to a cascade of events including ATP depletion, inhibition of glycolysis, and ultimately, induction of apoptosis or necrosis in cancer cells.[1][2]

Cisplatin, a platinum-based chemotherapeutic, exerts its cytotoxic effects primarily by forming DNA adducts, which obstruct DNA replication and transcription, thereby triggering DNA damage responses and apoptosis.[4]

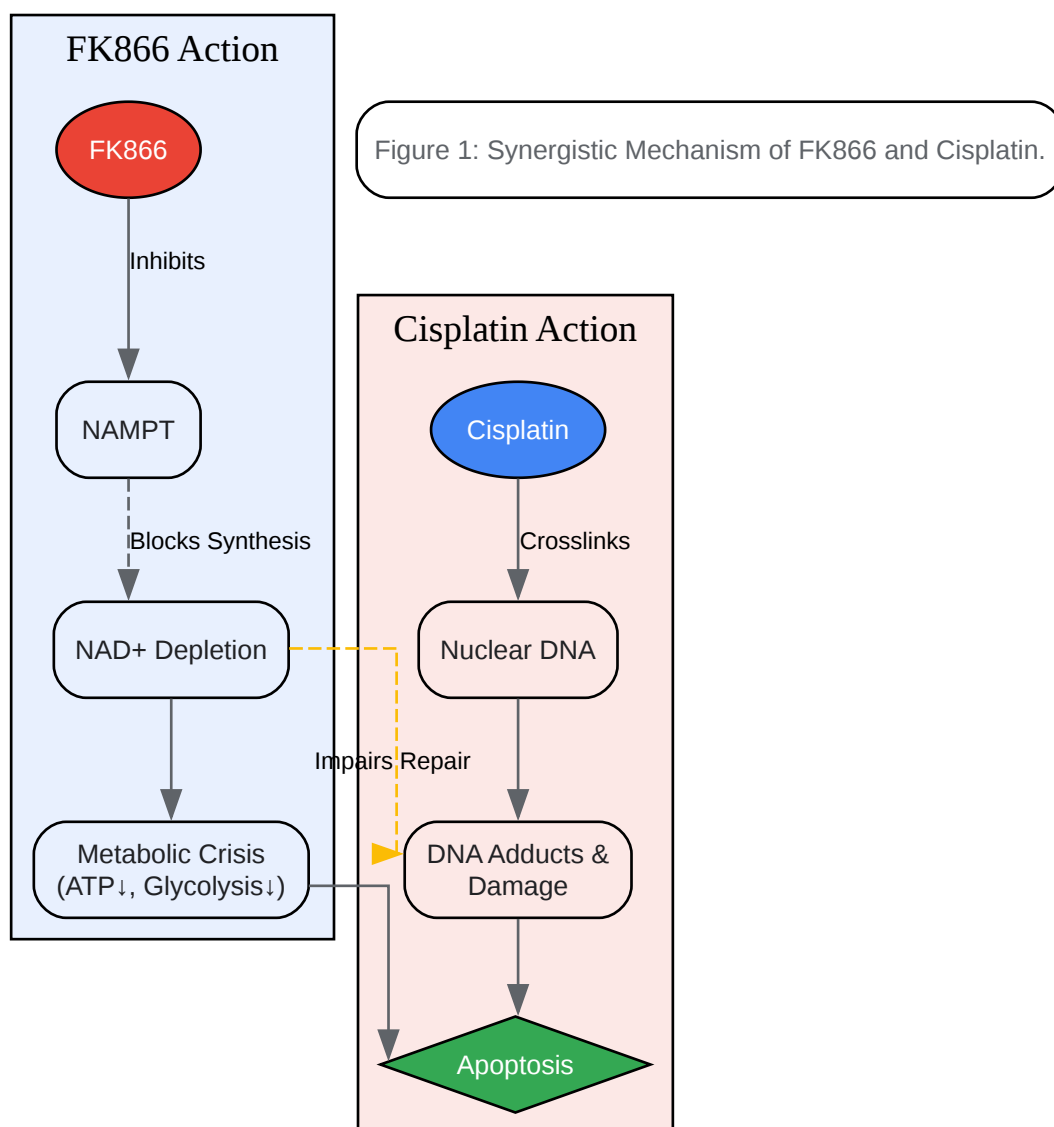
The combination of FK866 and cisplatin presents a powerful synergistic strategy. By inhibiting NAD⁺ synthesis with FK866, we can potentially:

- Sensitize cancer cells to cisplatin: Depleting NAD⁺ can impair the function of NAD⁺-dependent DNA repair enzymes, such as PARPs, making cancer cells more susceptible to the DNA damage induced by cisplatin.
- Overcome cisplatin resistance: Some mechanisms of cisplatin resistance are linked to enhanced metabolic recovery and robust DNA repair pathways, both of which are NAD⁺-dependent.[1]
- Induce a deeper and more sustained anti-tumor response: The dual targeting of cellular metabolism and DNA integrity can lead to a more comprehensive and effective cancer cell killing.

Recent studies have demonstrated the enhanced anti-cancer effects of combining FK866 with cisplatin in various cancer models, including cholangiocarcinoma, highlighting the potential of this combination to allow for reduced, more effective doses of cisplatin.[2][3][5][6]

Mechanistic Overview & Experimental Workflow

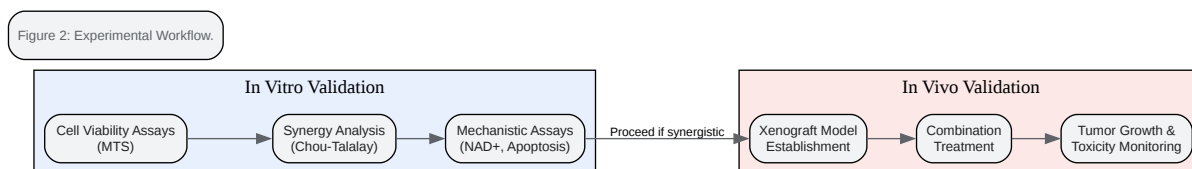
The synergistic interaction between FK866 and cisplatin can be visualized through their impact on key cellular pathways. FK866 initiates a metabolic crisis by blocking NAD⁺ production, while cisplatin induces catastrophic DNA damage.



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Figure 1: Synergistic Mechanism of FK866 and Cisplatin.

A typical experimental workflow to validate this combination therapy involves a tiered approach, starting with in vitro characterization and moving towards in vivo validation.



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Figure 2: Experimental Workflow.

In Vitro Protocols

Materials and Reagents

Reagent/Material	Recommended Supplier	Catalog Number
FK866	Tocris Bioscience	2577
Cisplatin	Tocris Bioscience	2251
Cell Culture Media (e.g., DMEM)	Thermo Fisher Scientific	Varies by cell line
Fetal Bovine Serum (FBS)	Thermo Fisher Scientific	Varies by cell line
Penicillin-Streptomycin	Thermo Fisher Scientific	15140122
MTS Reagent	Promega	G3580
NAD/NADH Assay Kit	Abcam	ab176723
Annexin V-FITC Apoptosis Detection Kit	BD Biosciences	556547
Propidium Iodide (PI) Staining Solution	Thermo Fisher Scientific	P3566
Antibodies for Western Blot (Cleaved Caspase-3, PARP, β -actin)	Cell Signaling Technology	Varies

Cell Culture

Select appropriate cancer cell lines for your study. For example, cholangiocarcinoma (HuCCT1, KMCH, EGI) or pancreatic cancer (PANC-1, KP4) cell lines have been shown to be responsive to this combination.^{[3][7][8]} Culture cells in the recommended media supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified atmosphere with 5% CO₂.

Drug Preparation

- **FK866 Stock Solution (10 mM):** Dissolve FK866 in DMSO. Aliquot and store at -20°C. Further dilute in cell culture medium to working concentrations immediately before use.
- **Cisplatin Stock Solution (e.g., 1 mg/mL or 3.33 mM):** Dissolve cisplatin in 0.9% NaCl solution. Some warming may be necessary. Prepare fresh or store at 4°C for a limited time, protected from light. Further dilute in cell culture medium to working concentrations.

Protocol 1: Cell Viability and Synergy Analysis (MTS Assay)

This protocol determines the cytotoxic effects of FK866 and cisplatin, alone and in combination, and allows for the calculation of a Combination Index (CI) to quantify synergy.

Step-by-Step Methodology:

- **Cell Seeding:** Seed cells in a 96-well plate at a density that allows for logarithmic growth over the course of the experiment (e.g., 1,000-5,000 cells/well). Incubate for 12-24 hours to allow for cell attachment.^[2]
- **Drug Treatment:**
 - Prepare serial dilutions of FK866 (e.g., 0.2-50 nM) and cisplatin (e.g., 0.2-20 µM) in cell culture medium.^[2]
 - Treat cells with single agents or combinations at a constant ratio (e.g., based on the ratio of their individual IC₅₀ values).
 - Include untreated control wells (vehicle only).

- Incubation: Incubate the plate for 48-72 hours.[\[2\]](#)
- MTS Assay:
 - Add 20 μ L of MTS reagent to each well.[\[7\]](#)
 - Incubate for 1-4 hours at 37°C until a color change is apparent.[\[7\]](#)
 - Measure the absorbance at 490 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each treatment relative to the untreated control.
 - Determine the IC50 values for each drug alone.
 - Use the Chou-Talalay method to calculate the Combination Index (CI).[\[9\]](#) Software such as CompuSyn can be used for this analysis.[\[1\]](#)[\[10\]](#)

Data Interpretation:

Combination Index (CI)	Interpretation
< 1	Synergism
= 1	Additive Effect
> 1	Antagonism

Protocol 2: Measurement of Intracellular NAD⁺ Levels

This protocol quantifies the depletion of NAD⁺ following FK866 treatment, confirming the on-target effect of the drug.

Step-by-Step Methodology:

- Cell Treatment: Seed cells in a 6-well plate and treat with FK866 at a concentration around its IC50 for various time points (e.g., 24, 48, 72 hours).

- Cell Lysis and Extraction:
 - Harvest cells and extract NAD⁺/NADH using an acidic extraction buffer for NAD⁺ and an alkaline extraction buffer for NADH, as per the manufacturer's instructions of a commercial kit (e.g., Abcam ab176723).[\[11\]](#)
- NAD⁺ Quantification:
 - Use a fluorometric or colorimetric assay kit to measure the NAD⁺ and NADH levels.[\[11\]](#)[\[12\]](#)[\[13\]](#) These kits typically involve an enzymatic cycling reaction.
 - Measure the fluorescence or absorbance using a microplate reader.
- Data Analysis:
 - Calculate the concentration of NAD⁺ and NADH based on a standard curve.
 - Normalize the values to the protein concentration of the cell lysate.
 - Calculate the NAD⁺/NADH ratio.

Protocol 3: Assessment of Apoptosis

This section describes two common methods to assess apoptosis: Annexin V/PI staining by flow cytometry and Western blotting for cleaved caspase-3.

3.6.1. Annexin V/PI Staining

- Cell Treatment: Treat cells with FK866, cisplatin, or the combination for a predetermined time (e.g., 48 hours).
- Cell Staining:
 - Harvest both adherent and floating cells.
 - Wash cells with cold 1X PBS.[\[4\]](#)
 - Resuspend cells in 1X Binding Buffer.[\[4\]](#)

- Add Annexin V-FITC and Propidium Iodide (PI) to the cell suspension.[14]
- Incubate for 15 minutes at room temperature in the dark.[15]
- Flow Cytometry:
 - Analyze the stained cells using a flow cytometer.
 - Annexin V-positive/PI-negative cells are in early apoptosis.
 - Annexin V-positive/PI-positive cells are in late apoptosis or necrosis.

3.6.2. Western Blot for Cleaved Caspase-3

- Protein Extraction: Lyse treated cells in RIPA buffer with protease inhibitors.
- SDS-PAGE and Transfer:
 - Separate protein lysates on a 10-15% SDS-polyacrylamide gel.[16]
 - Transfer proteins to a nitrocellulose or PVDF membrane.[16]
- Immunoblotting:
 - Block the membrane with 5% non-fat dry milk or BSA.[16]
 - Incubate with a primary antibody against cleaved caspase-3.
 - Incubate with an appropriate HRP-conjugated secondary antibody.
- Detection:
 - Detect the signal using an enhanced chemiluminescence (ECL) substrate.
 - An increase in the cleaved form of caspase-3 indicates apoptosis induction.

In Vivo Xenograft Protocol

This protocol outlines a subcutaneous xenograft model to evaluate the in vivo efficacy of the FK866 and cisplatin combination.

Animal Model and Cell Implantation

- **Animal Strain:** Use immunodeficient mice, such as NOD-SCID or NSG mice, which are suitable for human tumor xenografts.
- **Cell Preparation:** Harvest cancer cells in their logarithmic growth phase. Resuspend the cells in a 1:1 mixture of sterile PBS and Matrigel.[\[17\]](#)
- **Implantation:** Subcutaneously inject $1-5 \times 10^6$ cells in a volume of 100-200 μL into the flank of each mouse.[\[17\]](#)

Drug Formulation and Administration

- **FK866 Formulation:** FK866 can be dissolved in a vehicle such as 10% 2-hydroxypropyl- β -cyclodextrin in saline.
- **Cisplatin Formulation:** Cisplatin is typically dissolved in 0.9% saline.[\[18\]](#)
- **Administration:** Administer drugs via intraperitoneal (i.p.) injection.

Study Design and Treatment Schedule

- **Tumor Growth and Randomization:**
 - Monitor tumor growth by caliper measurements at least twice a week.[\[19\]](#)
 - When tumors reach an average volume of 100-150 mm^3 , randomize the mice into treatment groups (n=8-10 mice per group).
- **Treatment Groups:**
 - Group 1: Vehicle control
 - Group 2: FK866 alone
 - Group 3: Cisplatin alone

- Group 4: FK866 + Cisplatin combination
- Dosing Regimen (Example):
 - FK866: 10-30 mg/kg, administered i.p. daily or on a 5-days-on/2-days-off schedule.[20]
 - Cisplatin: 2-4 mg/kg, administered i.p. once or twice a week.[18]
 - For the combination group, administer FK866 and cisplatin according to their individual schedules. It is often beneficial to administer FK866 prior to cisplatin to maximize the chemosensitizing effect.

Recommended Dosing and Monitoring Schedule:

Parameter	Schedule
Tumor Volume Measurement	2-3 times per week
Body Weight Measurement	2-3 times per week
Clinical Observations	Daily
FK866 Administration	Daily or 5-days-on/2-days-off
Cisplatin Administration	Once or twice weekly

Endpoint and Data Analysis

- Primary Endpoint: Tumor growth inhibition. Calculate the tumor growth inhibition (TGI) for each treatment group compared to the vehicle control.
- Secondary Endpoints:
 - Body weight changes (as a measure of toxicity).
 - Survival analysis (if the study is continued until humane endpoints are reached).
 - At the end of the study, tumors can be excised for pharmacodynamic analysis (e.g., NAD⁺ levels, immunohistochemistry for apoptosis markers).

- **Statistical Analysis:** Use appropriate statistical tests (e.g., ANOVA, t-test) to compare tumor volumes between groups. For survival data, use Kaplan-Meier analysis.

Data Analysis and Interpretation: A Deeper Dive

Chou-Talalay Method for Synergy Quantification

The Chou-Talalay method is a widely accepted approach for quantifying drug interactions.[9]

Conceptual Steps:

- **Generate Dose-Response Curves:** Obtain dose-response data for each drug alone and for the combination at a constant ratio.
- **Median-Effect Analysis:** Linearize the dose-response curves using the median-effect equation: $\log(f_a/f_u) = m \cdot \log(D) - m \cdot \log(D_m)$, where f_a is the fraction affected, f_u is the fraction unaffected, D is the dose, D_m is the dose required for 50% effect (IC₅₀), and m is the slope of the curve.
- **Calculate the Combination Index (CI):** The CI is calculated using the formula: $CI = (D)_1/(D_x)_1 + (D)_2/(D_x)_2$, where $(D)_1$ and $(D)_2$ are the concentrations of drug 1 and drug 2 in combination that elicit a certain effect (x%), and $(D_x)_1$ and $(D_x)_2$ are the concentrations of the single drugs required to produce the same effect.[21]
- **Interpret the CI:** As previously mentioned, $CI < 1$ indicates synergy, $CI = 1$ indicates an additive effect, and $CI > 1$ indicates antagonism.

Practical Application with CompuSyn:

- **Data Input:** Enter the dose and the corresponding fractional effect (0 to 1) for each single drug and the combination.[1]
- **Analysis:** The software will automatically perform the median-effect analysis and calculate the CI values at different effect levels.
- **Output:** CompuSyn generates several useful plots:

- Fa-CI Plot (Chou-Talalay Plot): This plot shows the CI value as a function of the fraction affected (Fa). It provides a clear visualization of whether the interaction is synergistic, additive, or antagonistic across a range of effect levels.
- Isobologram: This is a graphical representation of synergy where the doses of the two drugs required to produce a specific effect are plotted on the x and y axes. Data points for a synergistic combination will fall below the line of additivity.^[10]

Troubleshooting and Expert Insights

- Inconsistent In Vitro Results: Ensure accurate cell counting and seeding. Check for drug stability and proper dilution. Optimize incubation times for your specific cell line.
- High In Vivo Toxicity: If significant body weight loss (>15-20%) or other signs of distress are observed, consider reducing the dose or frequency of administration, particularly for cisplatin.
- Lack of In Vivo Efficacy: The tumor microenvironment can influence drug response. Consider using orthotopic xenograft models for a more clinically relevant setting.^[22] Also, verify the in vivo pharmacokinetics and pharmacodynamics of your compounds.
- Choosing the Right Combination Ratio: While a ratio based on individual IC50 values is a good starting point, exploring different ratios can sometimes reveal a more potent synergistic interaction.

Conclusion

The combination of FK866 and cisplatin holds significant promise as a novel anti-cancer therapy. The protocols and guidelines presented in this document provide a robust framework for the preclinical evaluation of this combination. By carefully considering the scientific rationale and adhering to rigorous experimental design and data analysis, researchers can effectively contribute to the development of this and other innovative combination therapies.

References

- The NAMPT Inhibitor FK866 in Combination with Cisplatin Reduces Cholangiocarcinoma Cells Growth - PMC - NIH. (n.d.). Retrieved from [\[Link\]](#)

- The NAMPT Inhibitor FK866 Increases Metformin Sensitivity in Pancreatic Cancer Cells. (2022). MDPI. Retrieved from [\[Link\]](#)
- Cisplatin Mouse Models: Treatment, Toxicity and Translatability - PMC - NIH. (n.d.). Retrieved from [\[Link\]](#)
- Protocol: Annexin V and PI Staining for Apoptosis by Flow Cytometry. (n.d.). Bio-Techne. Retrieved from [\[Link\]](#)
- FK866 combines with cisplatin to inhibit NSCLC BM tumor growth and... - ResearchGate. (n.d.). Retrieved from [\[Link\]](#)
- The NAMPT Inhibitor FK866 in Combination with Cisplatin Reduces Cholangiocarcinoma Cells Growth. (2023). MDPI. Retrieved from [\[Link\]](#)
- The NAMPT Inhibitor FK866 in Combination with Cisplatin Reduces Cholangiocarcinoma Cells Growth - ResearchGate. (n.d.). Retrieved from [\[Link\]](#)
- Data Entry Illustrations for Beginners. (n.d.). ComboSyn. Retrieved from [\[Link\]](#)
- How to calculate Combination Index (CI) for drug-drug interaction? | ResearchGate. (n.d.). Retrieved from [\[Link\]](#)
- The NAMPT Inhibitor FK866 in Combination with Cisplatin Reduces Cholangiocarcinoma Cells Growth - PubMed. (2023). Retrieved from [\[Link\]](#)
- Calcsyn Software - YouTube. (2020). Retrieved from [\[Link\]](#)
- The NAMPT Inhibitor FK866 in Combination with Cisplatin Reduces Cholangiocarcinoma Cells Growth - Mayo Clinic. (n.d.). Retrieved from [\[Link\]](#)
- Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method. (n.d.). PMC. Retrieved from [\[Link\]](#)
- Drug combination studies and their synergy quantification using the Chou-Talalay method. (2010). PubMed. Retrieved from [\[Link\]](#)

- Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf. (2013). NIH. Retrieved from [\[Link\]](#)
- What is the mechanism of Cisplatin? - Patsnap Synapse. (2024). Retrieved from [\[Link\]](#)
- MTS Tetrazolium Assay Protocol. (n.d.). Creative Bioarray. Retrieved from [\[Link\]](#)
- Synthesis and Evaluation of Reactive Oxygen Species Sensitive Prodrugs of a NAMPT Inhibitor FK866. (2022). MDPI. Retrieved from [\[Link\]](#)
- Targeting of NAD Metabolism in Pancreatic Cancer Cells: Potential Novel Therapy for Pancreatic Tumors. (n.d.). AACR Journals. Retrieved from [\[Link\]](#)
- Flank Tumor Implantation Using PDX Explant Cultures. (n.d.). Mayo Clinic. Retrieved from [\[Link\]](#)
- Nicotinamide phosphoribosyltransferase inhibitor ameliorates mouse aging-induced cognitive impairment - PMC. (n.d.). NIH. Retrieved from [\[Link\]](#)
- Figure 1: Effect of FK866 on mouse organ NAD content and weight. Effect... - ResearchGate. (n.d.). Retrieved from [\[Link\]](#)
- Quantitative Analysis of Daporinad (FK866) and Its In Vitro and In Vivo Metabolite Identification Using Liquid Chromatography-Quadrupole-Time-of-Flight Mass Spectrometry. (n.d.). NIH. Retrieved from [\[Link\]](#)
- Oral sustained-release cisplatin preparation for rats and mice. (n.d.). PubMed. Retrieved from [\[Link\]](#)
- Evolution of the Experimental Models of Cholangiocarcinoma. (n.d.). MDPI. Retrieved from [\[Link\]](#)
- SOP50101: Patient Tumor Implantation (Subcutaneous) and Monitoring. (2017). Retrieved from [\[Link\]](#)
- Guidelines for the welfare and use of animals in cancer research. (n.d.). PMC. Retrieved from [\[Link\]](#)

- ACVIM small animal consensus statement on safe use of cytotoxic chemotherapeutics in veterinary practice. (n.d.). PMC. Retrieved from [[Link](#)]
- Patient Derived Xenograft (PDX) protocols at The Jackson Laboratory. (n.d.). Retrieved from [[Link](#)]

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Sources

- 1. combosyn.com [combosyn.com]
- 2. combosyn.com [combosyn.com]
- 3. researchgate.net [researchgate.net]
- 4. Effectiveness and mechanism of cisplatin combined with PDT on human lung adenocarcinoma A549 cells transplanted tumor in nude mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Synergistic combination of microtubule targeting anticancer fludelone with cytoprotective panaxytriol derived from panax ginseng against MX-1 cells in vitro: experimental design and data analysis using the combination index method - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. youtube.com [youtube.com]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. crownbio.com [crownbio.com]
- 10. youtube.com [youtube.com]
- 11. mayoclinic.elsevierpure.com [mayoclinic.elsevierpure.com]
- 12. researchgate.net [researchgate.net]
- 13. ACVIM small animal consensus statement on safe use of cytotoxic chemotherapeutics in veterinary practice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. Analysis of drug combinations: current methodological landscape - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- [15. todaysveterinarypractice.com](https://todaysveterinarypractice.com) [todaysveterinarypractice.com]
- [16. mdpi.com](https://mdpi.com) [mdpi.com]
- [17. mayo.edu](https://mayo.edu) [mayo.edu]
- [18. Cisplatin Mouse Models: Treatment, Toxicity and Translatability - PMC](https://pubmed.ncbi.nlm.nih.gov/311111111/)
[[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/311111111/)]
- [19. Guidelines for the welfare and use of animals in cancer research - PMC](https://pubmed.ncbi.nlm.nih.gov/311111111/)
[[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/311111111/)]
- [20. aacrjournals.org](https://aacrjournals.org) [aacrjournals.org]
- [21. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [22. mdpi.com](https://mdpi.com) [mdpi.com]
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